

Application Notes and Protocols: Triisobutyl Phosphate in Nuclear Fuel Reprocessing

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Compound of Interest

Compound Name: *Triisobutyl phosphate*

Cat. No.: *B031779*

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Introduction

Triisobutyl phosphate (TiBP) is an organophosphorus compound and an isomer of tri-n-butyl phosphate (TBP), the latter being the cornerstone of the Plutonium Uranium Reduction Extraction (PUREX) process for nuclear fuel reprocessing. While TBP is extensively studied and widely implemented, research into its isomers, such as TiBP, for similar applications is less documented. These notes provide an overview of the potential application of TiBP in nuclear fuel reprocessing, drawing comparisons with TBP and outlining protocols for its evaluation. Given the limited specific data on TiBP in this context, the experimental protocols provided are adapted from established procedures for TBP.

Physicochemical Properties

A comparison of the physicochemical properties of TiBP and TBP is crucial for assessing its suitability as a solvent extractant in nuclear fuel reprocessing. Key parameters include density, viscosity, boiling point, and solubility.

Property	Triisobutyl Phosphate (TiBP)	Tri-n-butyl Phosphate (TBP)	Reference
Molecular Formula	C ₁₂ H ₂₇ O ₄ P	C ₁₂ H ₂₇ O ₄ P	[1][2]
Molecular Weight	266.31 g/mol	266.31 g/mol	[1][2]
Density @ 20°C	0.965 g/mL	~0.973 g/mL	[1][2]
Boiling Point	~205 °C (lit.)	289 °C	[1][2]
Viscosity @ 20°C	5 mPa·s	~3.4 cP	[3]
Water Solubility	0.26 g/L	~0.4 g/L	[2][3]

Application in Solvent Extraction

TiBP's structure, with its branched alkyl chains, may offer different steric and electronic effects compared to TBP, potentially influencing its extraction behavior, selectivity, and resistance to degradation. One study has suggested that the extraction of uranium by isomers of TBP with branched carbon chains, like TiBP, is marginally less efficient than TBP itself under certain conditions[4]. However, TiBP is noted for its high stability, which could be advantageous in the harsh chemical and radioactive environment of nuclear fuel reprocessing[5].

The fundamental principle of extraction would be similar to that of TBP in the PUREX process, where the phosphoryl oxygen atom in the TiBP molecule would coordinate with uranyl (UO₂²⁺) and plutonium (Pu⁴⁺) nitrate complexes, facilitating their extraction from an aqueous nitric acid phase into an organic diluent.

Experimental Protocols

The following are detailed, hypothetical protocols for evaluating the efficacy of **Triisobutyl Phosphate** (TiBP) as a solvent extractant for uranium and plutonium from a simulated spent nuclear fuel solution. These protocols are adapted from standard laboratory procedures for TBP.

Protocol 1: Batch Solvent Extraction of Uranium(VI) and Plutonium(IV) with TiBP

Objective: To determine the distribution coefficients (K_d) of Uranium(VI) and Plutonium(IV) between an aqueous nitric acid phase and an organic phase of TiBP in a suitable diluent.

Materials:

- Organic Phase:
 - **Triisobutyl phosphate** (TiBP), high purity
 - n-dodecane (or other suitable aliphatic diluent)
- Aqueous Phase:
 - Uranyl nitrate hexahydrate ($\text{UO}_2(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
 - Plutonium(IV) nitrate solution
 - Nitric acid (HNO_3), concentrated
 - Deionized water
- Equipment:
 - Separatory funnels
 - Mechanical shaker
 - Centrifuge
 - Pipettes and volumetric flasks
 - Analytical instrumentation for U and Pu concentration determination (e.g., ICP-MS, alpha spectrometry, UV-Vis spectrophotometry)

Procedure:

- Preparation of Organic Solvent:

- Prepare a 1.1 M solution of TiBP in n-dodecane. For example, dissolve the appropriate mass of TiBP in a volumetric flask and dilute to the mark with n-dodecane.
- Preparation of Aqueous Feed:
 - Prepare a simulated feed solution by dissolving uranyl nitrate and plutonium(IV) nitrate in 3 M nitric acid to achieve desired concentrations (e.g., 200 g/L U and 1 g/L Pu).
- Extraction:
 - In a separatory funnel, combine equal volumes (e.g., 10 mL) of the organic solvent and the aqueous feed solution.
 - Shake the mixture vigorously for 30 minutes using a mechanical shaker to ensure equilibrium is reached.
 - Allow the phases to separate. If an emulsion forms, use a centrifuge to aid separation.
 - Carefully separate the aqueous (raffinate) and organic (loaded solvent) phases.
- Analysis:
 - Determine the concentration of uranium and plutonium in the initial aqueous feed, the raffinate, and the loaded organic phase.
 - Calculate the distribution coefficient (K_d) for each metal ion using the formula: $K_d = \frac{[\text{Metal}]_{\text{organic}}}{[\text{Metal}]_{\text{aqueous}}}$

Protocol 2: Stripping of Uranium(VI) and Plutonium(IV) from Loaded TiBP

Objective: To back-extract (strip) uranium and plutonium from the loaded TiBP organic phase into a fresh aqueous phase.

Materials:

- Loaded TiBP organic phase from Protocol 1
- Aqueous Stripping Solutions:

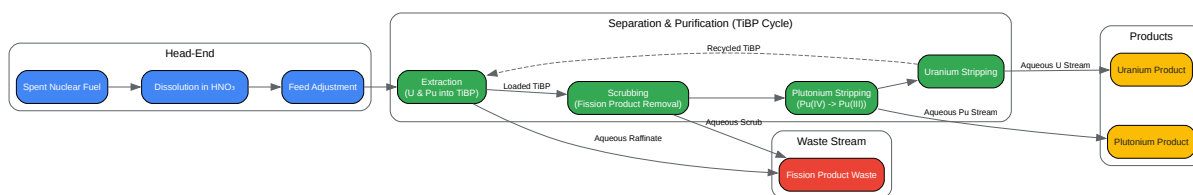
- For Uranium: 0.01 M Nitric Acid
- For Plutonium: 0.1 M Nitric Acid containing a reducing agent (e.g., ferrous sulfamate or hydroxylamine nitrate) to reduce Pu(IV) to the less extractable Pu(III).
- Equipment as in Protocol 1.

Procedure:

- Plutonium Stripping:
 - Combine the loaded organic phase with an equal volume of the plutonium stripping solution in a separatory funnel.
 - Shake for 30 minutes.
 - Allow phase separation and collect the aqueous phase containing the stripped plutonium.
- Uranium Stripping:
 - Take the organic phase from the previous step (now containing primarily uranium) and combine it with an equal volume of the uranium stripping solution.
 - Shake for 30 minutes.
 - Allow phase separation and collect the aqueous phase containing the stripped uranium.
- Analysis:
 - Determine the concentration of uranium and plutonium in the organic phase before and after each stripping step, and in each aqueous strip solution.
 - Calculate the stripping efficiency for each metal.

Visualizations

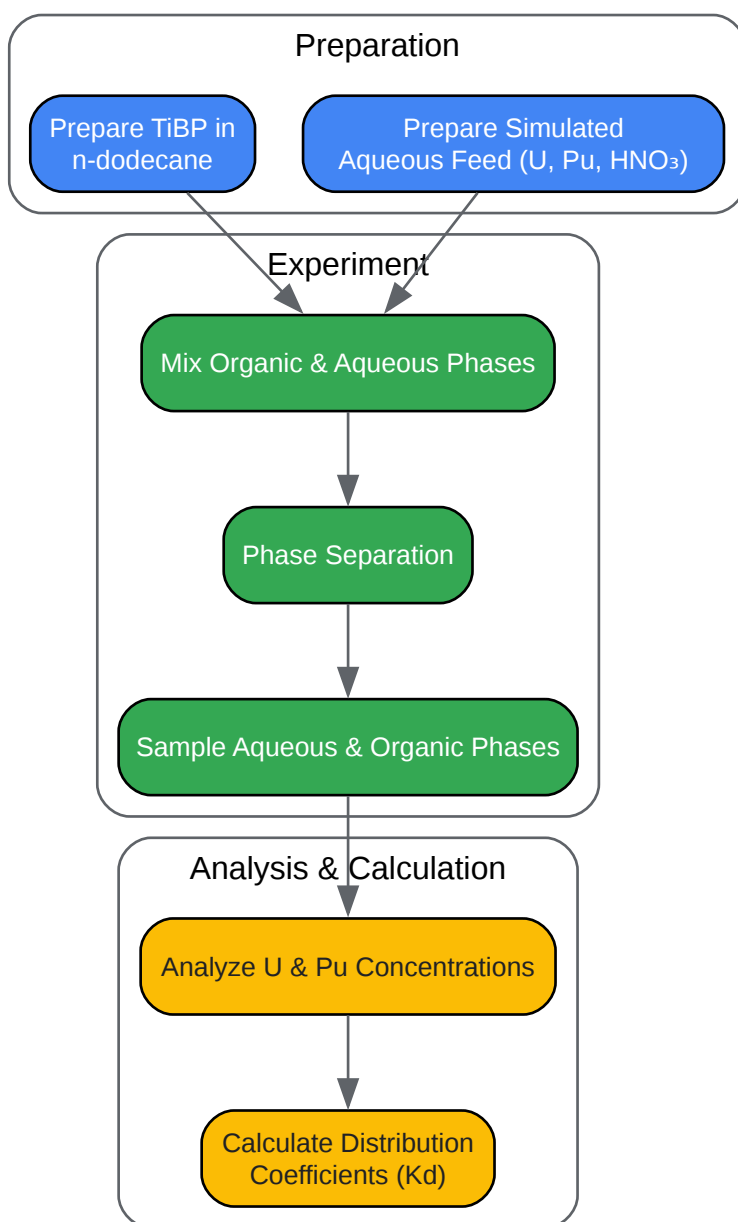
Logical Flow of a Hypothetical TiBP-based Reprocessing Cycle



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Caption: Logical flow of a hypothetical PUREX-type process using TiBP.

Experimental Workflow for TiBP Evaluation



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Caption: General experimental workflow for evaluating TiBP performance.

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